

Comparative Guide to Selective BRD9 Degraders: A Cross-Reactivity Analysis

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: PROTAC BRD9 Degradar-5

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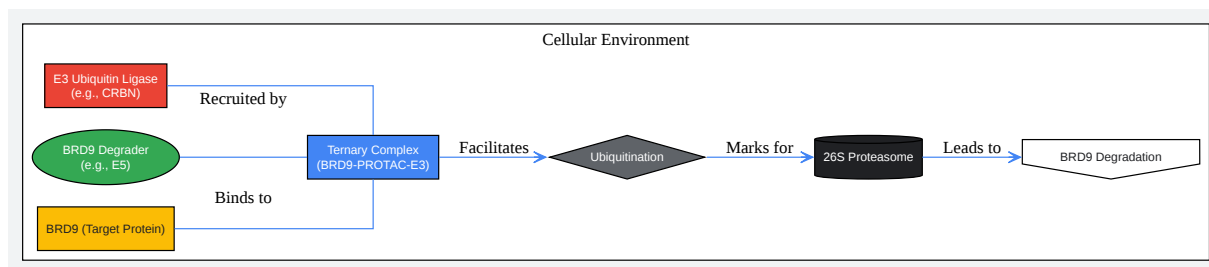
This guide provides a detailed comparison of prominent proteolysis-targeting chimeras (PROTACs) designed to degrade Bromodomain-containing protein 9 (BRD9), a key subunit of the BAF chromatin remodeling complex and a therapeutic target in certain cancers. Given the high degree of structural similarity among bromodomain family members, understanding the cross-reactivity profile of a BRD9 degrader is critical for interpreting its biological effects and predicting potential off-target liabilities.

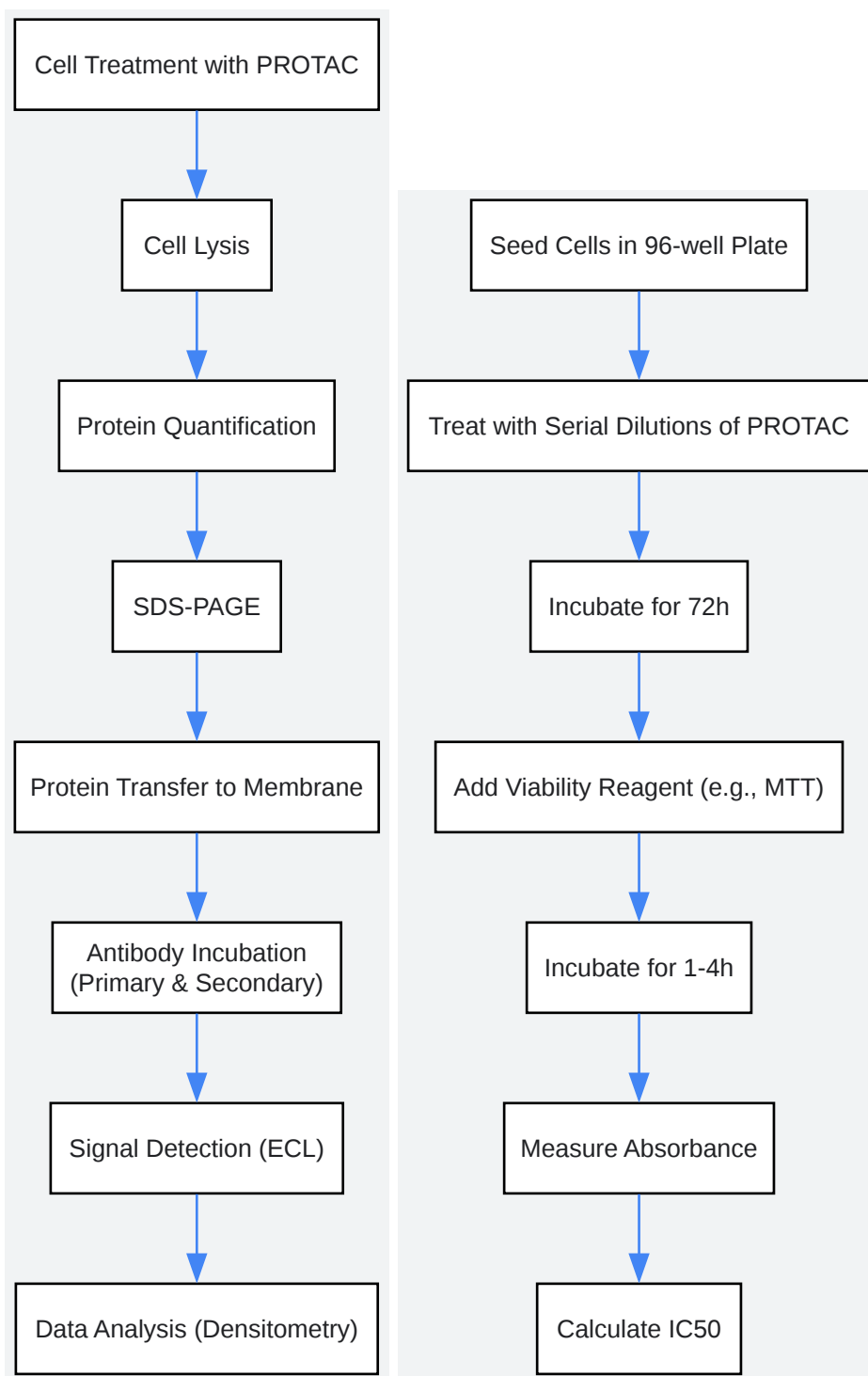
This document focuses on a highly potent and selective BRD9 PROTAC, referred to in a recent study as E5, and compares its performance with other notable BRD9-targeting degraders: CFT8634, dBRD9, and the dual BRD7/BRD9 degrader VZ185.^{[1][2]}

Mechanism of Action: PROTAC-Mediated BRD9 Degradation

PROTACs are bifunctional molecules that induce the degradation of a target protein by hijacking the cell's ubiquitin-proteasome system. They consist of a ligand that binds to the protein of interest (in this case, BRD9), a linker, and a ligand for an E3 ubiquitin ligase (e.g.,

Cereblon (CRBN) or Von Hippel-Lindau (VHL)). By bringing the target protein and the E3 ligase into proximity, the PROTAC facilitates the ubiquitination of the target, marking it for degradation by the proteasome.





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References

- [1. Discovery of a Highly Potent and Selective BRD9 PROTAC Degradere Based on E3 Binder Investigation for the Treatment of Hematological Tumors - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [2. Discovery of a Highly Potent and Selective BRD9 PROTAC Degradere Based on E3 Binder Investigation for the Treatment of Hematological Tumors. | Semantic Scholar](#) [semanticscholar.org]
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